

A Comprehensive Technical Guide to Neodymium Hydroxide: CAS Number and Safety Data

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Compound of Interest

Compound Name: Neodymium hydroxide

Cat. No.: B099786

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information regarding the Chemical Abstracts Service (CAS) number and detailed safety data for **Neodymium Hydroxide**. The following sections offer a structured overview of its properties, hazards, handling procedures, and emergency protocols, designed to ensure safe laboratory and research use.

Chemical Identification

Neodymium Hydroxide is an inorganic compound used in various applications, including as a colorant for glassware and as a raw material for producing other neodymium compounds.^{[1][2]}

Identifier	Value
Chemical Name	Neodymium(III) Hydroxide
Synonyms	Neodymium trihydroxide, Neodymium Hydrate[1][2][3]
CAS Number	16469-17-3[1][3][4][5][6][7]
EC Number	240-514-4[4][7]
Molecular Formula	Nd(OH) ₃ [1][4]
Molecular Weight	195.26 g/mol [1][5][7]

Physical and Chemical Properties

Neodymium hydroxide is a pale violet, pink, or bluish powder.[1][2][8] It is insoluble in water but soluble in mineral acids.[1][2]

Property	Value
Appearance	Pale violet/pink/bluish powder[1][8]
Solubility	Insoluble in water; Soluble in mineral acids[1][2]
Stability	Stable under recommended storage conditions[9]

Hazard Identification and GHS Classification

The GHS classification for **Neodymium Hydroxide** presents some variability across different suppliers. While some reports indicate it does not meet GHS hazard criteria, a significant portion of notifications to the European Chemicals Agency (ECHA) classify it as a hazardous substance.[10] Researchers should handle this chemical with the caution required for a potentially corrosive and irritating material.

GHS Pictogram:

- corrosion GHS05[7][10]

Signal Word:

- Danger[7][10][11] or Warning[12][13]

Hazard Statements (H-Statements):

- H314: Causes severe skin burns and eye damage.[7][10][11]
- H315: Causes skin irritation.[13]
- H319: Causes serious eye irritation.[13]
- H335: May cause respiratory irritation.[12][13]

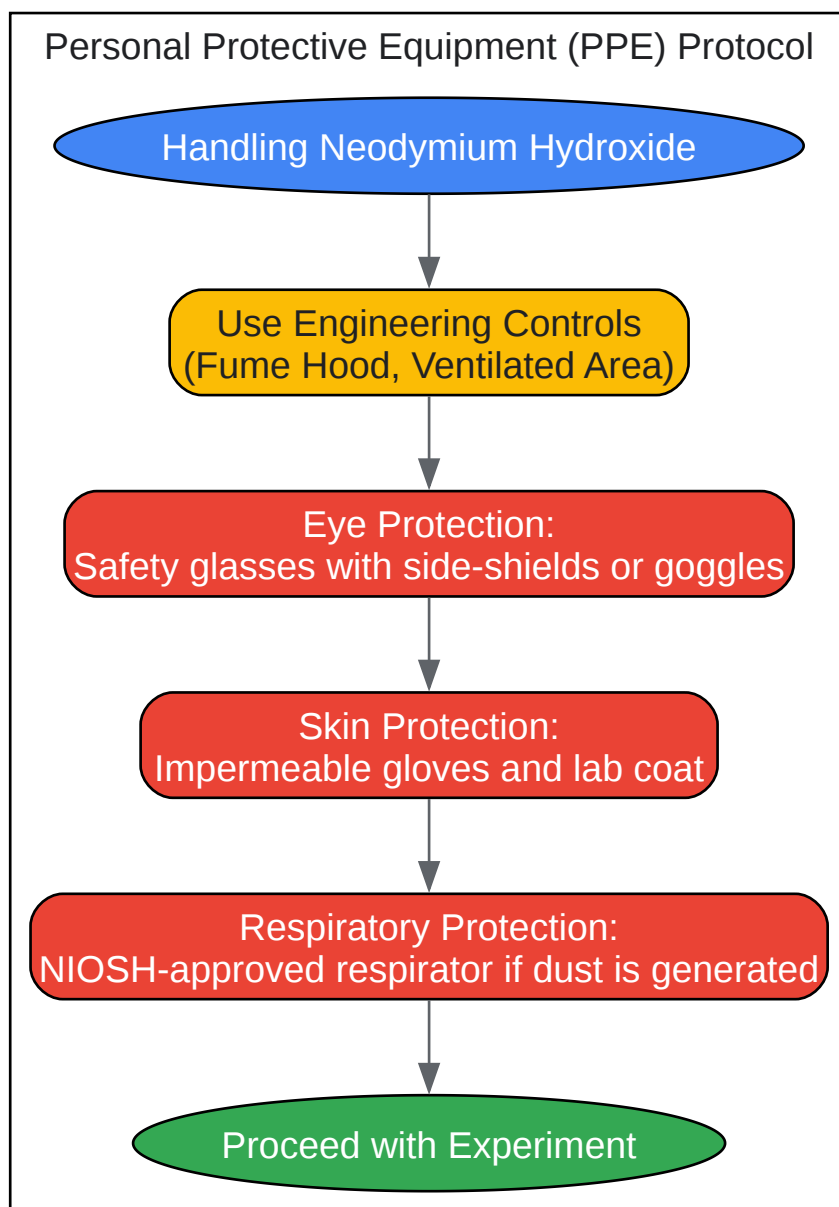
Precautionary Statements (P-Statements): A comprehensive list of precautionary statements is provided in the table below.

Code	Description
P260	Do not breathe dust/fume/gas/mist/vapors/spray.[7][10]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[10][11][13]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[13]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[10][13]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[10][11]
P310	Immediately call a POISON CENTER or doctor/physician.[11]
P405	Store locked up.[10][12]
P501	Dispose of contents/container to an approved waste disposal plant.[10][12]

Experimental Protocols and Handling Procedures

While specific experimental protocols for toxicological studies are not detailed in standard safety data sheets, the following handling and emergency procedures are derived from aggregated safety information and constitute best practices for laboratory use.

A risk assessment should always precede handling. The following diagram illustrates the recommended PPE workflow.



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Caption: Recommended PPE workflow for handling **Neodymium Hydroxide**.

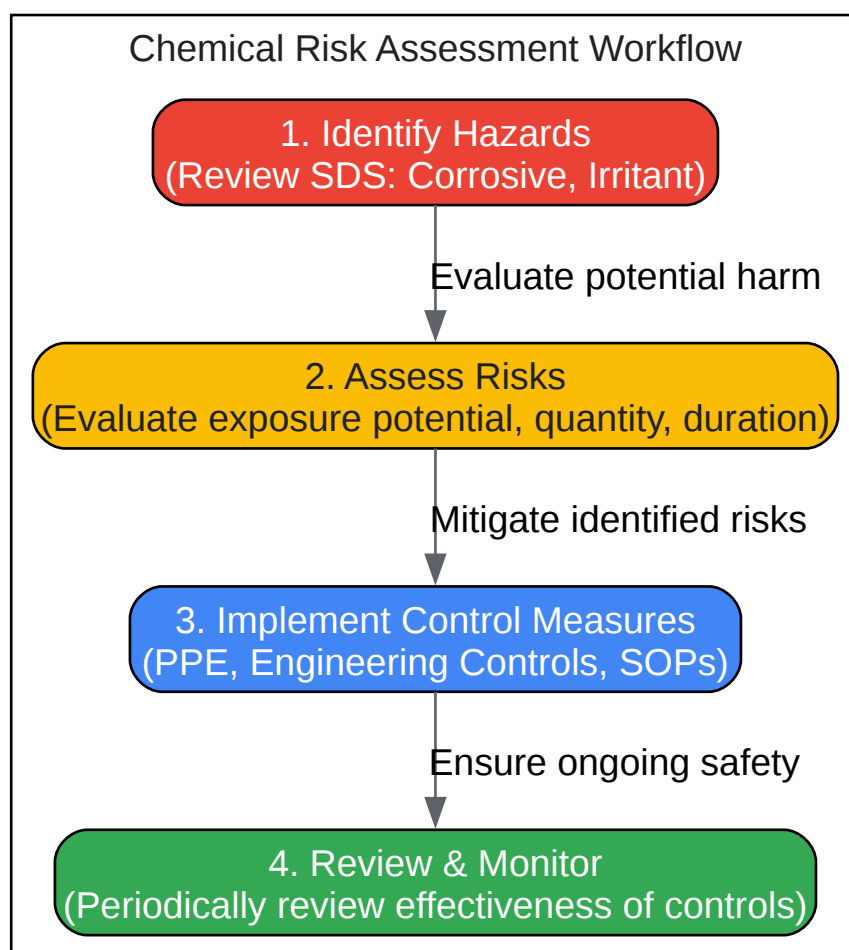
- Handling: Avoid formation of dust and aerosols.[14] Use only in a well-ventilated area or under a chemical fume hood.[12] Wash hands thoroughly after handling.[12]
- Storage: Store in a cool, dry, and well-ventilated place.[1][2][12] Keep containers tightly closed to prevent moisture absorption.[1][2][12]

The following table summarizes the recommended first-aid procedures in case of exposure.

Exposure Route	First-Aid Protocol
Inhalation	Remove victim to fresh air. Keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention. [9] [12]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [9] [12]
Eye Contact	Rinse cautiously with water for several minutes, also under the eyelids. [12] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a physician. [9] [11]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention. [9] [11]

Risk Assessment and Control

A thorough risk assessment is mandatory before starting any experiment involving **Neodymium Hydroxide**. The logical workflow for such an assessment is outlined below.



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Caption: Logical workflow for a chemical risk assessment process.

Toxicological and Ecological Information

- Toxicological Information: The chemical, physical, and toxicological properties have not been fully investigated.[9] It is known to be a skin and eye irritant and may cause respiratory irritation.[12][13] Some sources indicate it can cause severe skin burns.[8][10][11]
- Ecological Information: Do not let the product enter drains or be released into the environment.[9][14]

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the specific SDS provided by your

supplier before handling **Neodymium Hydroxide**.

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